

An In-depth Technical Guide to 4'-Methoxyacetophenone: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4'-Methoxyacetophenone

Cat. No.: B371526

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Methoxyacetophenone, also known as acetanisole or p-acetylanisole, is an aromatic ketone that serves as a versatile building block in organic synthesis. Its chemical structure, featuring a methoxy group para to an acetyl group on a benzene ring, imparts unique reactivity and properties that are leveraged in various scientific and industrial applications. This technical guide provides a comprehensive overview of the physical and chemical properties, detailed experimental protocols for its synthesis and purification, and a summary of its applications, with a particular focus on its relevance to researchers and professionals in drug development.

Core Properties of 4'-Methoxyacetophenone

4'-Methoxyacetophenone is a white to pale yellow crystalline solid at room temperature, possessing a characteristic sweet, floral, and slightly nutty aroma.^[1] This section summarizes its key physical and chemical identifiers and properties.

Table 1: Chemical Identifiers and General Properties

Property	Value	Reference(s)
IUPAC Name	1-(4-methoxyphenyl)ethanone	[2]
Synonyms	4-Acetylanisole, p-Acetanisole, Acetanisole	[3]
CAS Number	100-06-1	[3]
Molecular Formula	C ₉ H ₁₀ O ₂	[3]
Molecular Weight	150.17 g/mol	[2][4]
Appearance	White to off-white crystalline solid	[4]
Odor	Mild aromatic, sweet, floral	[1][4]

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Melting Point	36-38 °C	[4]
Boiling Point	248 °C (at 760 mmHg)	[4]
152-154 °C (at 26 mmHg)	[5]	
Density	1.08 g/cm ³	[5]
Solubility	Soluble in ethanol, ether; Slightly soluble in water.	[4]
Flash Point	138 °C (open cup)	[6]
Refractive Index	1.5470 (estimate)	[5]
logP	1.79 at 20°C	[5]

Synthesis and Purification

The most common and industrially significant method for the synthesis of **4'-**

Methoxyacetophenone is the Friedel-Crafts acylation of anisole. This electrophilic aromatic

substitution reaction involves the introduction of an acetyl group onto the anisole ring, predominantly at the para position due to the ortho-, para-directing effect of the methoxy group.

Experimental Protocol: Friedel-Crafts Acylation of Anisole

This protocol describes the synthesis of **4'-methoxyacetophenone** using anisole, acetic anhydride, and aluminum chloride as the Lewis acid catalyst.

Materials:

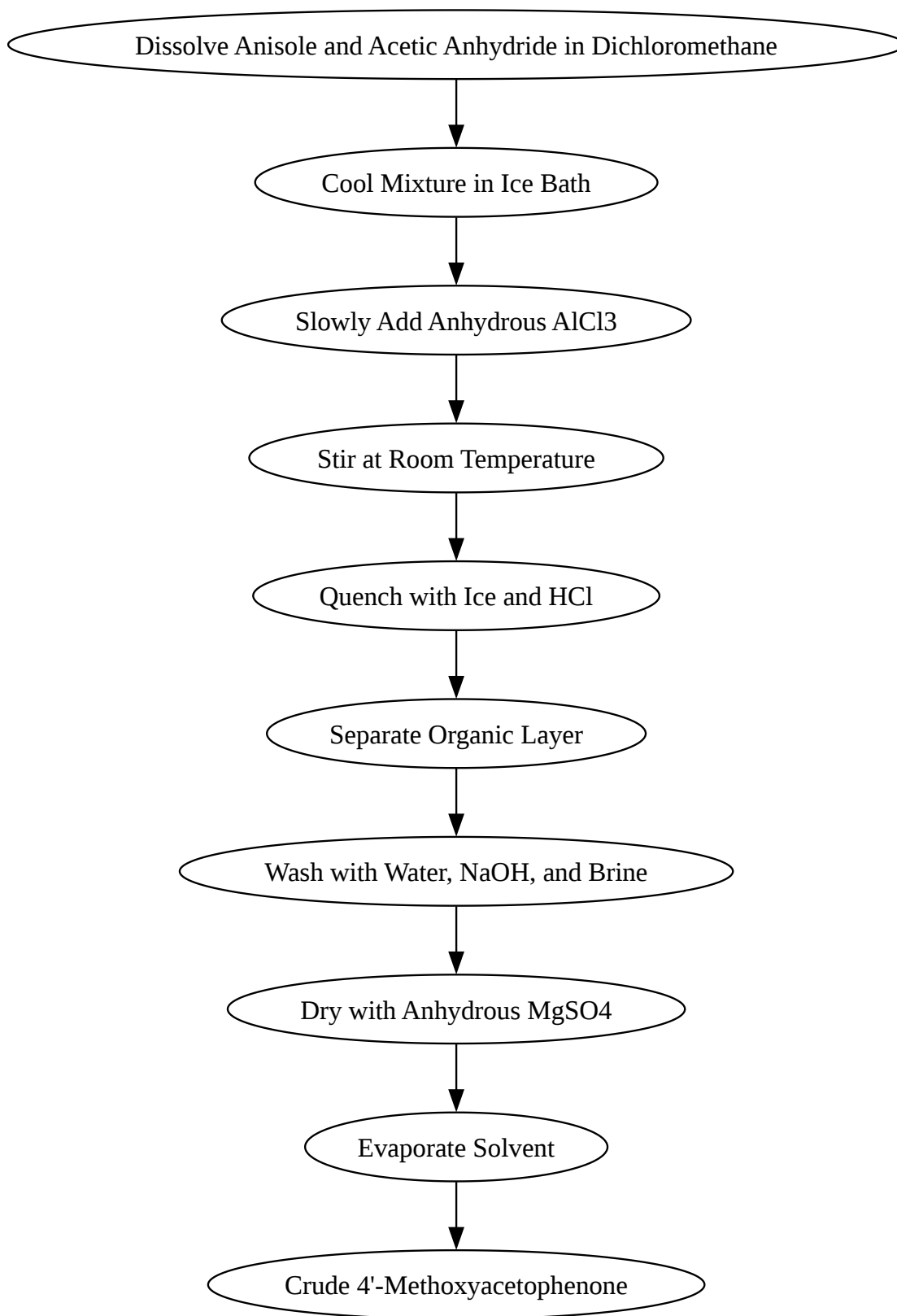
- Anisole
- Acetic anhydride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Ice
- 5% Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a clean, dry round-bottom flask, dissolve anisole and acetic anhydride in dichloromethane.

- Cool the mixture in an ice bath.
- Slowly and portion-wise, add anhydrous aluminum chloride to the stirred solution. The reaction is exothermic and the temperature should be maintained below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Wash the organic layer sequentially with water, 5% sodium hydroxide solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product is obtained as a yellowish solid.

Workflow for Friedel-Crafts Acylation`dot



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Caption: A diagram showing the sequential steps for the purification of **4'-methoxyacetophenone** by recrystallization.

Spectral Data

The structure of **4'-Methoxyacetophenone** can be confirmed by various spectroscopic methods.

Table 3: ^1H NMR Spectral Data (CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.94	d	2H	Aromatic (ortho to C=O)
6.94	d	2H	Aromatic (ortho to OCH_3)
3.87	s	3H	$-\text{OCH}_3$
2.56	s	3H	$-\text{C}(=\text{O})\text{CH}_3$

Reference: [\[7\]](#)

Table 4: ^{13}C NMR Spectral Data (CDCl_3)

Chemical Shift (δ) ppm	Assignment
196.7	C=O
163.5	Aromatic C- OCH_3
130.6	Aromatic C-H (ortho to C=O)
130.4	Aromatic C-C=O
113.7	Aromatic C-H (ortho to OCH_3)
55.4	$-\text{OCH}_3$
26.3	$-\text{C}(=\text{O})\text{CH}_3$

Reference: [7]

Infrared (IR) Spectroscopy

The IR spectrum of **4'-Methoxyacetophenone** exhibits characteristic absorption bands. A strong absorption peak is observed around 1680 cm^{-1} corresponding to the C=O stretching vibration of the ketone. Other significant peaks include C-O stretching vibrations for the ether linkage and C-H stretching and bending vibrations for the aromatic ring and methyl groups.

Mass Spectrometry (MS)

In the mass spectrum of **4'-Methoxyacetophenone**, the molecular ion peak (M^+) is observed at $m/z = 150$, corresponding to its molecular weight. A prominent fragment ion is typically observed at $m/z = 135$, resulting from the loss of a methyl group ($-CH_3$).

Applications in Research and Drug Development

4'-Methoxyacetophenone is a key intermediate in the synthesis of a wide range of organic compounds, making it valuable in various research and industrial settings.

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of various active pharmaceutical ingredients (APIs), including analgesics, anti-inflammatory drugs, and antiviral agents. I[8][9]ts structure can be readily modified to create more complex molecules with desired pharmacological activities. *[1]
- **Fragrance and Flavor Industry:** Due to its pleasant aroma, it is used as a fragrance component in perfumes, soaps, and cosmetics. *[1]
- **Polymer Chemistry:** It can be used as a monomer or a precursor in the synthesis of specialty polymers and resins, contributing to materials with enhanced properties. *[9]
- **Organic Synthesis:** It is a common starting material for various organic reactions, including hydrogenations, condensations, and halogenations, to produce a variety of derivatives for further research.

[10]### Biological Activity

While **4'-Methoxyacetophenone** is primarily utilized as a synthetic intermediate, some studies have indicated potential biological activities. Research suggests it may possess antimicrobial and anti-inflammatory properties, although extensive studies are needed to fully characterize these effects. A[11] derivative, 2'-hydroxy-4'-methoxyacetophenone, has been shown to

inhibit tyrosinase activity. Another related compound, 2'-Hydroxy-5'-methoxyacetophenone, has demonstrated anti-inflammatory effects by attenuating the NF-κB signaling pathway in cellular models. These findings suggest that the methoxyacetophenone scaffold may be a promising starting point for the development of new therapeutic agents. However, there is currently limited direct evidence of **4'-Methoxyacetophenone** itself modulating specific signaling pathways.

Safety and Handling

4'-Methoxyacetophenone is considered harmful if swallowed and can cause skin irritation. It is stable under normal storage conditions but may be sensitive to light. Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.

Conclusion

4'-Methoxyacetophenone is a valuable and versatile chemical compound with well-defined physical and chemical properties. Its synthesis via Friedel-Crafts acylation is a robust and scalable process, and it can be readily purified by recrystallization. Its primary importance lies in its role as a key intermediate in the synthesis of a wide array of compounds, particularly in the pharmaceutical and fragrance industries. While direct biological activities are not extensively documented, the activities of its derivatives suggest that the **4'-methoxyacetophenone** scaffold holds potential for future drug discovery and development efforts. This guide provides a solid foundation of technical information for researchers and professionals working with this important chemical.

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